

An In-depth Technical Guide to 1-(2-Hydroxyethoxy)methyl-5-methyluracil (Acyclothymidine)

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Compound of Interest

Compound Name:	1-(2-Hydroxyethoxy)methyl-5-methyluracil
CAS No.:	68724-11-8
Cat. No.:	B1205884

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Abstract

This technical guide provides a comprehensive overview of **1-(2-Hydroxyethoxy)methyl-5-methyluracil**, an acyclic nucleoside analogue also known as Acyclothymidine. We will delve into its fundamental chemical and physical properties, including its molecular weight, and present a detailed, field-proven methodology for its synthesis. A significant portion of this guide is dedicated to its biological functions, with a particular focus on its emerging role in dermatology and drug development as a photoprotective agent. The mechanism of action, involving the prevention of UV-induced DNA damage and the activation of DNA repair pathways, will be discussed in detail. This document is intended for researchers, scientists, and professionals in the fields of medicinal chemistry, pharmacology, and drug development who are interested in the therapeutic potential of novel nucleoside analogues.

Chemical Identity and Properties

1-(2-Hydroxyethoxy)methyl-5-methyluracil is a synthetic acyclic analogue of thymidine, where the deoxyribose sugar moiety is replaced by a flexible 2-hydroxyethoxymethyl group. This structural modification is key to its biological activity and pharmacokinetic profile.

Property	Value	Source
Molecular Weight	200.19 g/mol	[1]
Molecular Formula	C ₈ H ₁₂ N ₂ O ₄	[1]
IUPAC Name	1-[(2-hydroxyethoxy)methyl]-5-methylpyrimidine-2,4(1H,3H)-dione	[1]
Synonyms	Acyclothymidine, N-(2-(hydroxyethoxy)methyl)-5-methyluracil	[1]
CAS Number	68724-11-8	[1]
Canonical SMILES	<chem>CC1=CN(C(=O)NC1=O)COCCO</chem>	[1]
Physical State	Solid	N/A
Storage	2-8°C, protect from light	[1]

Synthesis of 1-(2-Hydroxyethoxy)methyl-5-methyluracil: A Methodological Approach

The synthesis of acyclic nucleosides like **1-(2-Hydroxyethoxy)methyl-5-methyluracil** is most effectively achieved through the Silyl-Hilbert-Johnson (or Vorbrüggen) reaction. This method offers high yields and regioselectivity for N-1 alkylation of the pyrimidine ring. The general strategy involves three key steps: silylation of the nucleobase, coupling with an appropriate electrophile, and deprotection.

Rationale Behind the Synthetic Strategy

The silylation of 5-methyluracil (thymine) is a critical initial step. It enhances the nucleophilicity of the pyrimidine ring and increases its solubility in organic solvents, facilitating a more efficient

coupling reaction. The use of a Lewis acid catalyst, such as trimethylsilyl trifluoromethanesulfonate (TMSOTf), is crucial for activating the electrophile and driving the reaction towards the desired N-1 isomer. The choice of the electrophile, a protected 2-(chloromethoxy)ethanol, is designed to introduce the acyclic side chain. A protecting group on the hydroxyl function of the ethoxyethanol moiety is necessary to prevent unwanted side reactions. Finally, a deprotection step is required to yield the target compound.

Experimental Protocol

Step 1: Silylation of 5-Methyluracil

- To a stirred suspension of 5-methyluracil (1.0 eq) in anhydrous acetonitrile, add hexamethyldisilazane (HMDS) (1.5 eq).
- Add a catalytic amount of chlorotrimethylsilane (TMSCl) (0.1 eq).
- Heat the mixture to reflux under an inert atmosphere (e.g., argon or nitrogen) until the solution becomes clear, indicating the formation of 2,4-bis(trimethylsilyloxy)-5-methylpyrimidine.
- Remove the solvent under reduced pressure to obtain the silylated intermediate, which can be used in the next step without further purification.

Step 2: Synthesis of the Electrophile (2-(Benzyloxy)ethoxymethyl chloride)

Note: This is a representative procedure for a protected electrophile. Other protecting groups can be used.

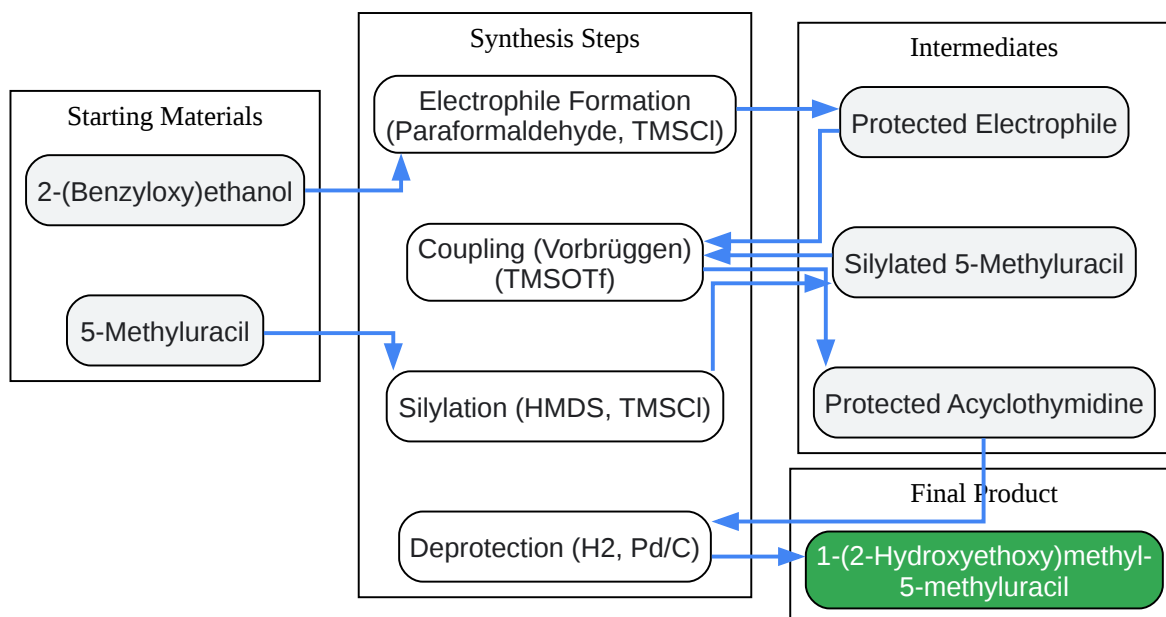
- To a solution of 2-(benzyloxy)ethanol (1.0 eq) and paraformaldehyde (1.2 eq) in anhydrous dichloromethane, slowly add chlorotrimethylsilane (1.2 eq) at 0°C.
- Stir the reaction mixture at room temperature for 12-16 hours.
- Filter the reaction mixture and concentrate the filtrate under reduced pressure to yield the crude 2-(benzyloxy)ethoxymethyl chloride. This reagent is moisture-sensitive and should be used immediately.

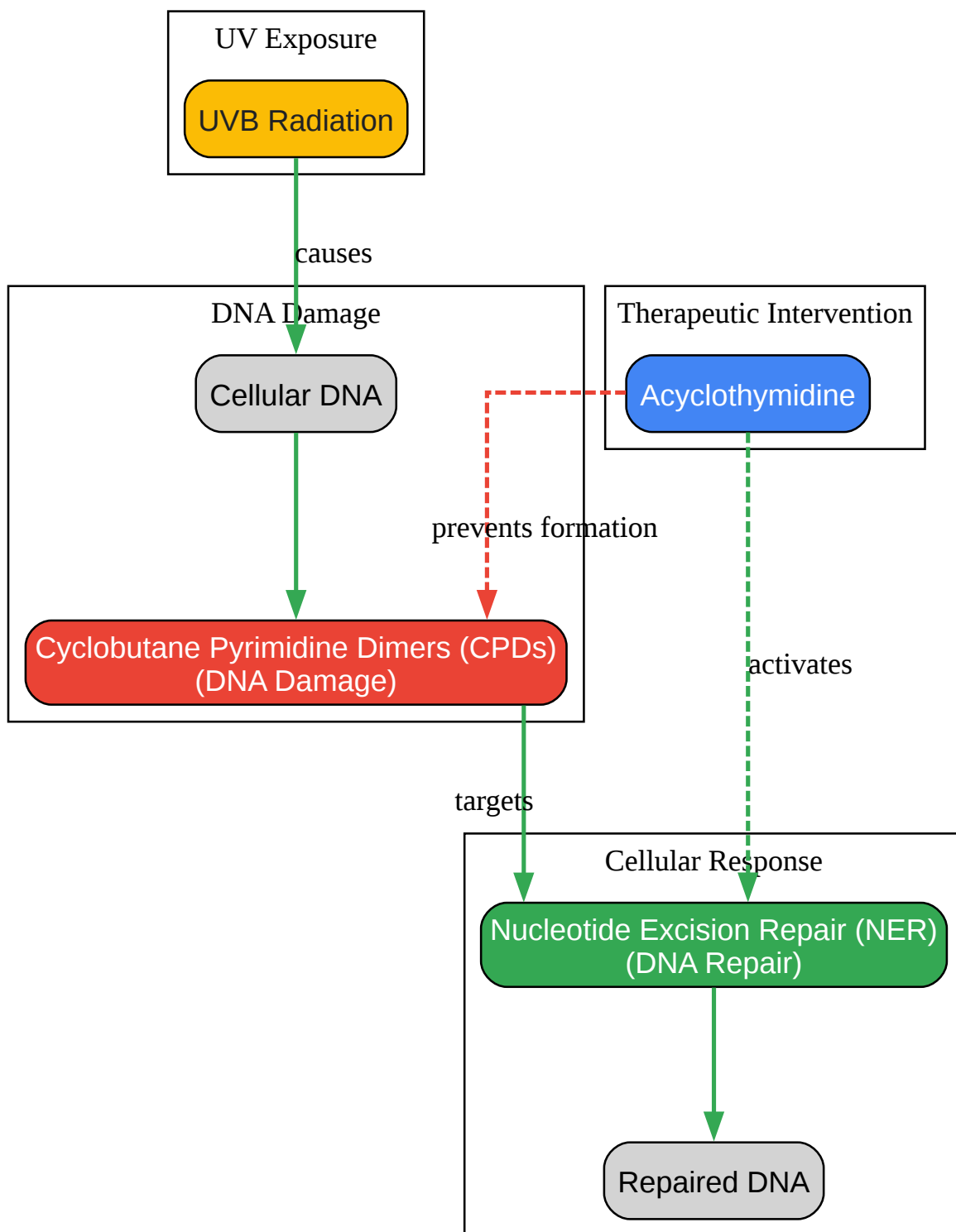
Step 3: Coupling Reaction (Silyl-Hilbert-Johnson)

- Dissolve the silylated 5-methyluracil (from Step 1) in anhydrous acetonitrile.
- Add the freshly prepared 2-(benzyloxy)ethoxymethyl chloride (1.2 eq) to the solution.
- Cool the mixture to 0°C and add trimethylsilyl trifluoromethanesulfonate (TMSOTf) (1.2 eq) dropwise.
- Allow the reaction to warm to room temperature and stir for 12-24 hours.
- Monitor the reaction progress by thin-layer chromatography (TLC).
- Upon completion, quench the reaction with a saturated aqueous solution of sodium bicarbonate.
- Extract the product with ethyl acetate, dry the organic layer over anhydrous sodium sulfate, and concentrate under reduced pressure.
- Purify the crude product by column chromatography on silica gel to obtain 1-((2-(benzyloxy)ethoxy)methyl)-5-methylpyrimidine-2,4(1H,3H)-dione.

Step 4: Deprotection

- Dissolve the protected nucleoside from Step 3 in methanol.
- Add a catalytic amount of palladium on carbon (10% Pd/C).
- Stir the mixture under a hydrogen atmosphere (balloon or Parr hydrogenator) at room temperature until the reaction is complete (monitored by TLC).
- Filter the reaction mixture through a pad of Celite and concentrate the filtrate under reduced pressure.
- Purify the residue by recrystallization or column chromatography to yield the final product, **1-(2-Hydroxyethoxy)methyl-5-methyluracil**.





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Caption: Mechanism of Acyclothyridine in DNA photoprotection.

Applications in Drug and Cosmetic Development

The unique photoprotective properties of **1-(2-Hydroxyethoxy)methyl-5-methyluracil** make it a highly attractive candidate for incorporation into various topical formulations.

- **Sunscreens and Daily Skincare:** Its ability to both prevent DNA damage and promote repair suggests it could be a valuable addition to sunscreens and daily moisturizers, offering a deeper level of protection than traditional UV filters alone.
- **Post-Sun Exposure Products:** Formulations containing this compound could be beneficial in after-sun lotions to help mitigate the damage that has already occurred.
- **Adjuvant to Phototherapy:** In dermatological treatments involving UV light, such as PUVA therapy for psoriasis, co-administration of a topical formulation with Acyclothyridine could potentially reduce the risk of long-term side effects like skin cancer.

Future Directions and Conclusion

1-(2-Hydroxyethoxy)methyl-5-methyluracil is a promising molecule with a well-defined role in photoprotection. Future research should focus on elucidating the precise molecular mechanisms of its action, optimizing its delivery in topical formulations for enhanced skin penetration and stability, and conducting further clinical trials to validate its efficacy and safety in human subjects. Its dual-action mechanism of preventing DNA damage and activating repair pathways positions it as a next-generation ingredient in the development of advanced dermatological and cosmetic products.

References

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Sources

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